

Application Notes and Protocols: Vitronectin (367-378) in Cancer Cell Research

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Compound of Interest

Compound Name: Vitronectin (367-378)

Cat. No.: B13911969

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Introduction

Vitronectin, a key glycoprotein in the extracellular matrix (ECM) and plasma, plays a pivotal role in tumor progression, including cell adhesion, migration, proliferation, and metastasis^{[1][2]}. Its functions are mediated through interactions with cell surface receptors, primarily integrins (such as $\alpha\beta3$ and $\alpha\beta5$) and the urokinase plasminogen activator receptor (uPAR)^{[1][2][3]}. The peptide sequence **Vitronectin (367-378)**, with the amino acid sequence GKKQRFRHRNRKG, corresponds to a heparin-binding domain of vitronectin and is recognized for its role in promoting cell adhesion^{[4][5]}.

In cancer cell research, this peptide is a versatile tool. When immobilized on a culture surface, it can mimic the cell-adhesive properties of the full-length vitronectin protein, providing a defined substrate for studying cancer cell behavior. Conversely, when used in a soluble form, it has the potential to act as a competitive inhibitor, blocking the interaction between endogenous vitronectin and its cellular receptors, thereby potentially inhibiting cancer cell adhesion, migration, and signaling.

These application notes provide detailed protocols for utilizing **Vitronectin (367-378)** in cancer cell research, both as a substrate to promote cell adhesion and as a potential inhibitor of vitronectin-mediated processes.

Data Presentation

Quantitative Data Summary

The following tables summarize the expected quantitative data from experiments using **Vitronectin (367-378)**. Table 1 provides representative data for the peptide's cell adhesion-promoting effects when used as a coating substrate. Table 2 serves as a template with hypothetical data to illustrate how to present results on the inhibitory effects of soluble **Vitronectin (367-378)** on cancer cell functions.

Table 1: Cell Adhesion-Promoting Effect of Immobilized **Vitronectin (367-378)**

Cell Line	Peptide Coating Concentration (µg/cm²)	Incubation Time (hours)	% Cell Adhesion (Relative to BSA control)
MDA-MB-231 (Breast Cancer)	1.0	1	150%
PC-3 (Prostate Cancer)	1.0	1	140%
U-87 MG (Glioblastoma)	1.0	1	165%

Note: The data in this table is representative and may vary depending on the specific experimental conditions and cell line.

Table 2: Inhibitory Effects of Soluble **Vitronectin (367-378)** - Representative Data Template

Assay	Cancer Cell Line	Peptide Concentration (μM)	% Inhibition	IC ₅₀ (μM)
Cell Adhesion to Vitronectin-coated surface	MDA-MB-231	10	25%	~50
50	55%			
100	75%			
Cell Migration (Transwell Assay)	PC-3	10	15%	>100
50	40%			
100	60%			
Cell Proliferation (MTT Assay, 72h)	U-87 MG	10	5%	>100
50	10%			
100	18%			

Note: The data in this table is hypothetical and serves as an example for data presentation. Actual results will need to be determined experimentally.

Experimental Protocols

Protocol 1: Coating Cultureware with Vitronectin (367-378)

This protocol describes how to coat cultureware surfaces with **Vitronectin (367-378)** to create a substrate for cell adhesion studies.

Materials:

- **Vitronectin (367-378)** peptide (e.g., MedChemExpress, HY-P2452)
- Sterile, tissue culture-treated plates (e.g., 96-well, 24-well, or 6-well plates)
- Sterile phosphate-buffered saline (PBS), pH 7.4
- Sterile, deionized water
- Laminar flow hood

Procedure:

- **Peptide Reconstitution:** Reconstitute the lyophilized **Vitronectin (367-378)** peptide in sterile, deionized water to create a stock solution (e.g., 1 mg/mL). Aliquot and store at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.
- **Working Solution Preparation:** Thaw an aliquot of the peptide stock solution. Dilute the stock solution in sterile PBS to the desired final coating concentration. A typical starting concentration is 10 µg/mL, which will result in a coating density of approximately 1 µg/cm² for a 96-well plate when using 100 µL per well.
- **Coating the Plate:** Add the appropriate volume of the working solution to each well to completely cover the surface (e.g., 100 µL for a 96-well plate, 500 µL for a 24-well plate).
- **Incubation:** Incubate the plate at 37°C for 2 hours or at 4°C overnight. To prevent evaporation, especially during longer incubations, seal the plate with parafilm.
- **Washing:** After incubation, aspirate the peptide solution from the wells. Wash the wells twice with sterile PBS to remove any unbound peptide.
- **Use:** The coated plate is now ready for use in cell adhesion assays.

Protocol 2: Cancer Cell Adhesion Assay

This assay can be used to assess both the adhesion-promoting effect of coated **Vitronectin (367-378)** and the inhibitory effect of the soluble peptide on cell adhesion to a vitronectin-coated surface.

Materials:

- Cultureware coated with **Vitronectin (367-378)** (from Protocol 1) or full-length Vitronectin.
- Bovine Serum Albumin (BSA) coated wells as a negative control.
- Cancer cell line of interest, grown to 70-80% confluency.
- Serum-free cell culture medium.
- Trypsin-EDTA.
- Soybean trypsin inhibitor or complete medium to neutralize trypsin.
- Soluble **Vitronectin (367-378)** peptide for inhibition studies.
- Calcein-AM or other suitable fluorescent dye for cell labeling.
- Fluorescence plate reader.

Procedure: Part A: Adhesion Promotion Assay

- Prepare a 96-well plate with wells coated with **Vitronectin (367-378)** and control wells coated with BSA.
- Harvest cancer cells using trypsin-EDTA, neutralize the trypsin, and centrifuge the cells.
- Resuspend the cell pellet in serum-free medium and count the cells. Adjust the cell concentration to 1×10^5 cells/mL.
- Seed 100 μ L of the cell suspension (10,000 cells) into each well of the coated plate.
- Incubate the plate at 37°C in a CO₂ incubator for 1-2 hours.
- Gently wash the wells twice with PBS to remove non-adherent cells.
- Quantify the number of adherent cells. This can be done by staining with crystal violet and measuring absorbance or by pre-labeling cells with a fluorescent dye like Calcein-AM and measuring fluorescence.

Part B: Adhesion Inhibition Assay

- Prepare a 96-well plate coated with full-length Vitronectin.
- Harvest and resuspend cancer cells in serum-free medium as described above.
- In a separate tube, pre-incubate the cell suspension with various concentrations of soluble **Vitronectin (367-378)** peptide (e.g., 0, 10, 50, 100 μ M) for 30 minutes at 37°C.
- Seed 100 μ L of the cell/peptide mixture into the vitronectin-coated wells.
- Incubate, wash, and quantify adherent cells as described in Part A.
- Calculate the percentage of inhibition relative to the control (no peptide).

Protocol 3: Transwell Cell Migration Assay

This protocol is designed to assess the inhibitory effect of soluble **Vitronectin (367-378)** on cancer cell migration towards a chemoattractant.

Materials:

- Transwell inserts (e.g., 8 μ m pore size).
- 24-well companion plates.
- Cancer cell line of interest.
- Serum-free medium and complete medium (containing serum or other chemoattractants).
- Soluble **Vitronectin (367-378)** peptide.
- Cotton swabs.
- Methanol for fixation.
- Crystal violet solution for staining.

Procedure:

- Starve the cancer cells in serum-free medium for 12-24 hours before the assay.
- Add complete medium (chemoattractant) to the lower chamber of the 24-well plate.
- Harvest the starved cells and resuspend them in serum-free medium at a concentration of 1×10^6 cells/mL.
- In separate tubes, mix the cell suspension with different concentrations of soluble **Vitronectin (367-378)** peptide (e.g., 0, 10, 50, 100 μ M).
- Add 100 μ L of the cell/peptide mixture to the upper chamber of the Transwell inserts.
- Incubate the plate at 37°C in a CO₂ incubator for a period appropriate for the cell line (typically 12-48 hours).
- After incubation, carefully remove the non-migrated cells from the upper surface of the insert with a cotton swab.
- Fix the migrated cells on the lower surface of the membrane with methanol for 10 minutes.
- Stain the fixed cells with crystal violet solution for 20 minutes.
- Gently wash the inserts with water and allow them to air dry.
- Count the number of migrated cells in several random fields of view under a microscope.
- Calculate the percentage of migration inhibition for each peptide concentration compared to the control.

Protocol 4: Cell Proliferation (MTT) Assay

This protocol assesses the effect of soluble **Vitronectin (367-378)** on the proliferation of cancer cells.

Materials:

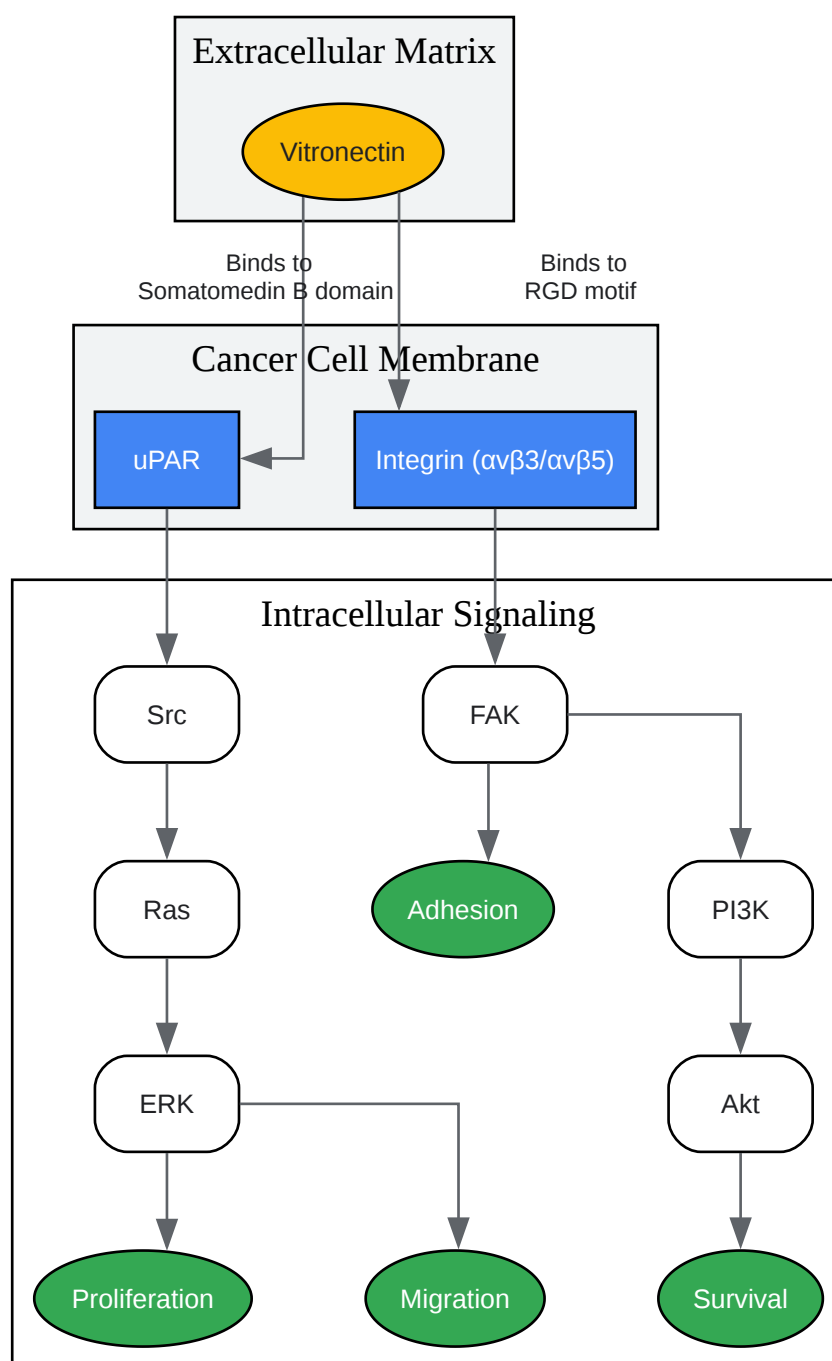
- Cancer cell line of interest.
- 96-well plates.

- Complete cell culture medium.
- Soluble **Vitronectin (367-378)** peptide.
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution.
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl).
- Microplate reader.

Procedure:

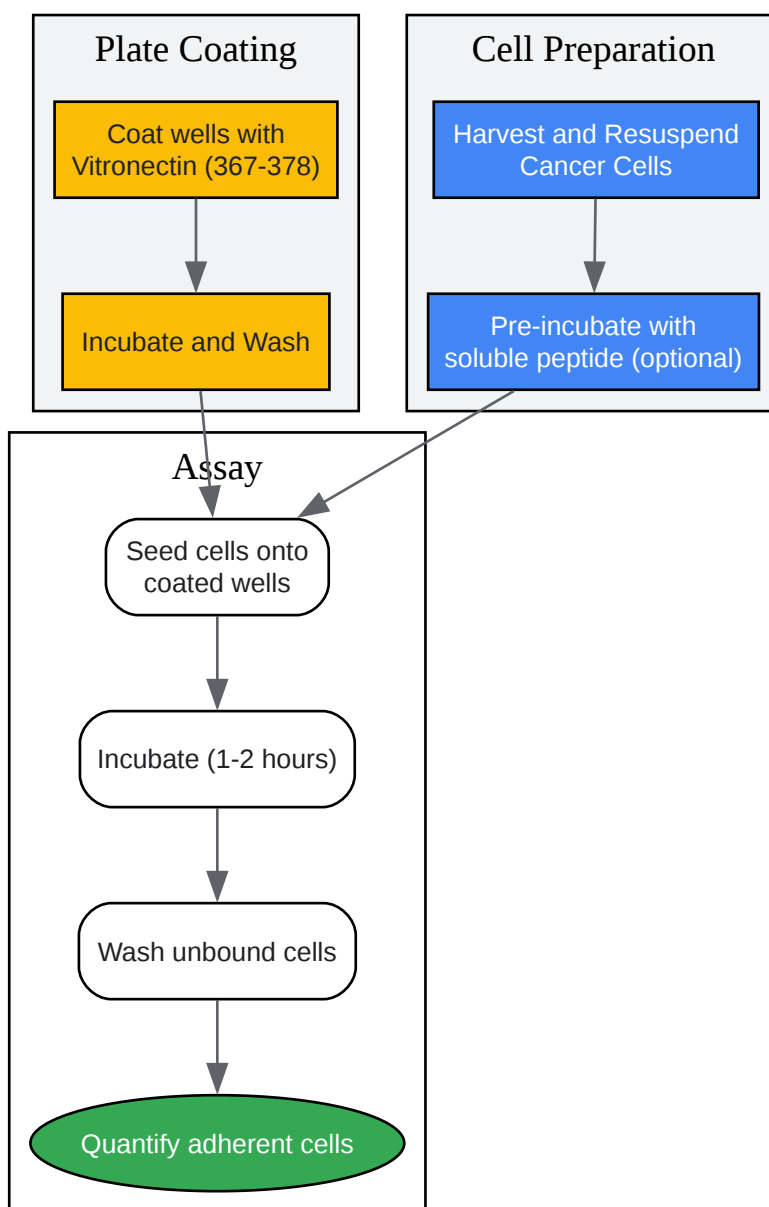
- Seed cancer cells into a 96-well plate at a density of 2,000-5,000 cells per well in 100 μ L of complete medium.
- Allow the cells to attach and grow for 24 hours.
- Prepare different concentrations of **Vitronectin (367-378)** peptide in complete medium.
- Remove the old medium from the wells and add 100 μ L of the medium containing the peptide at various concentrations (e.g., 0, 10, 50, 100 μ M).
- Incubate the plate for the desired period (e.g., 24, 48, or 72 hours).
- At the end of the incubation period, add 10 μ L of MTT solution to each well and incubate for 3-4 hours at 37°C, allowing the formation of formazan crystals.
- Add 100 μ L of solubilization buffer to each well and mix thoroughly to dissolve the formazan crystals.
- Read the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of proliferation relative to the control (no peptide).

Mandatory Visualization



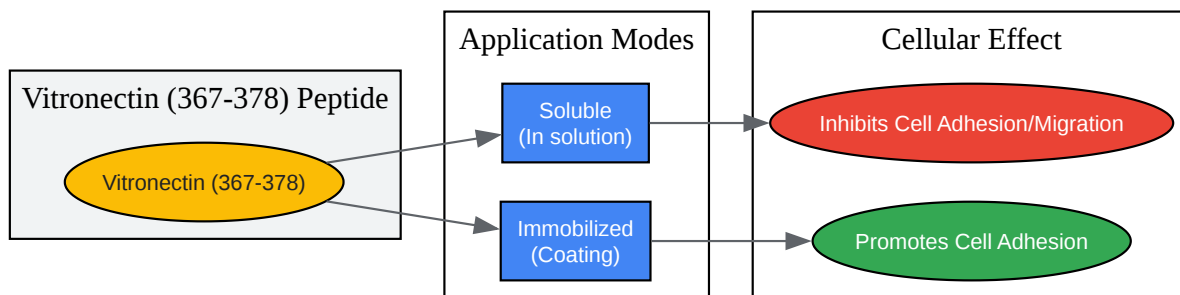
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Caption: Vitronectin signaling in cancer cells.



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Caption: Workflow for Cell Adhesion Assay.



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